

Deconstructing "Sodium Pangamate": A Technical Guide to its Biochemically Relevant Components

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Compound of Interest

Compound Name: *Sodium pangamate*

Cat. No.: *B10753156*

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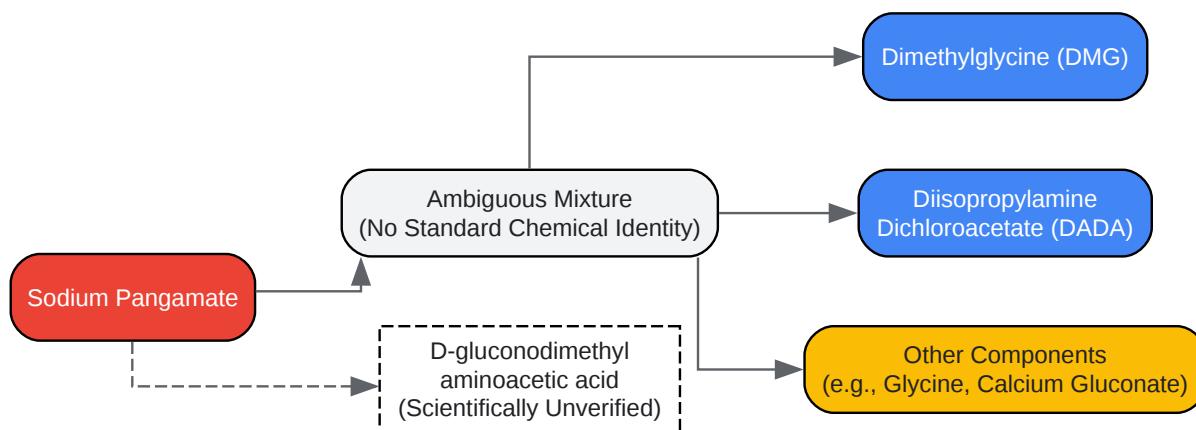
Introduction

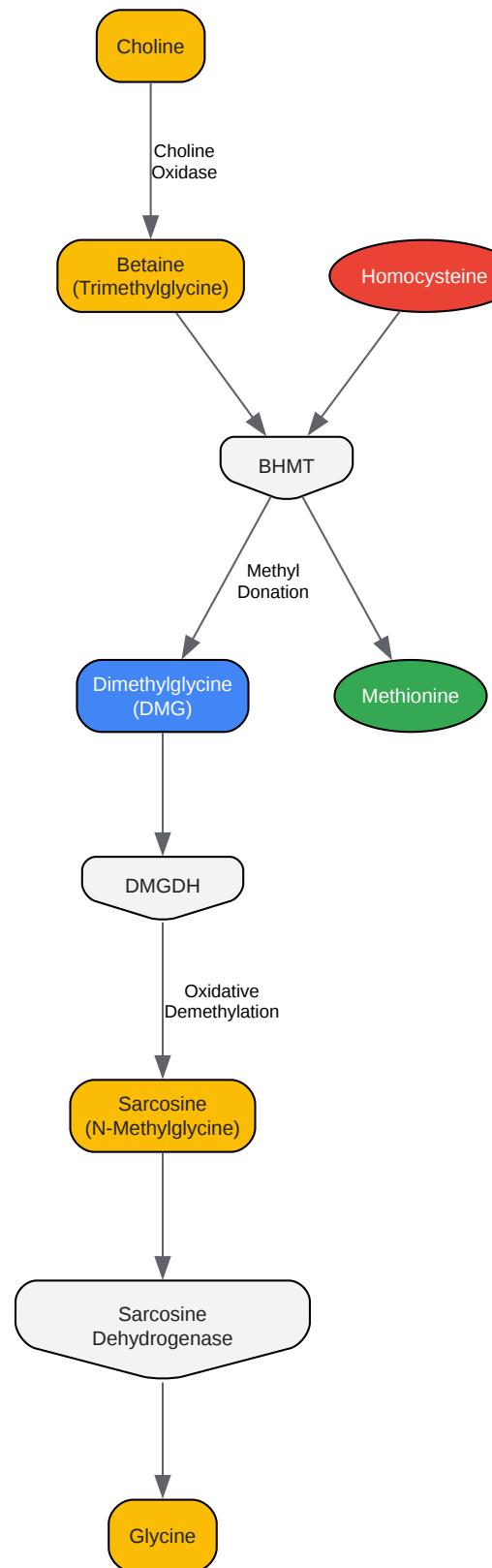
The term "**sodium pangamate**," also known as "pangamic acid" or "Vitamin B15," is scientifically ambiguous and does not refer to a single, well-defined chemical entity. Products marketed under this name have been found to contain a variety of substances, including the originally purported D-gluconodimethyl aminoacetic acid (a compound that has not been verifiably synthesized), dimethylglycine (DMG), diisopropylamine dichloroacetate (DADA), glycine, and calcium gluconate.^{[1][2]} This lack of a standardized chemical identity makes it impossible to delineate a singular biochemical pathway for "**sodium pangamate**."

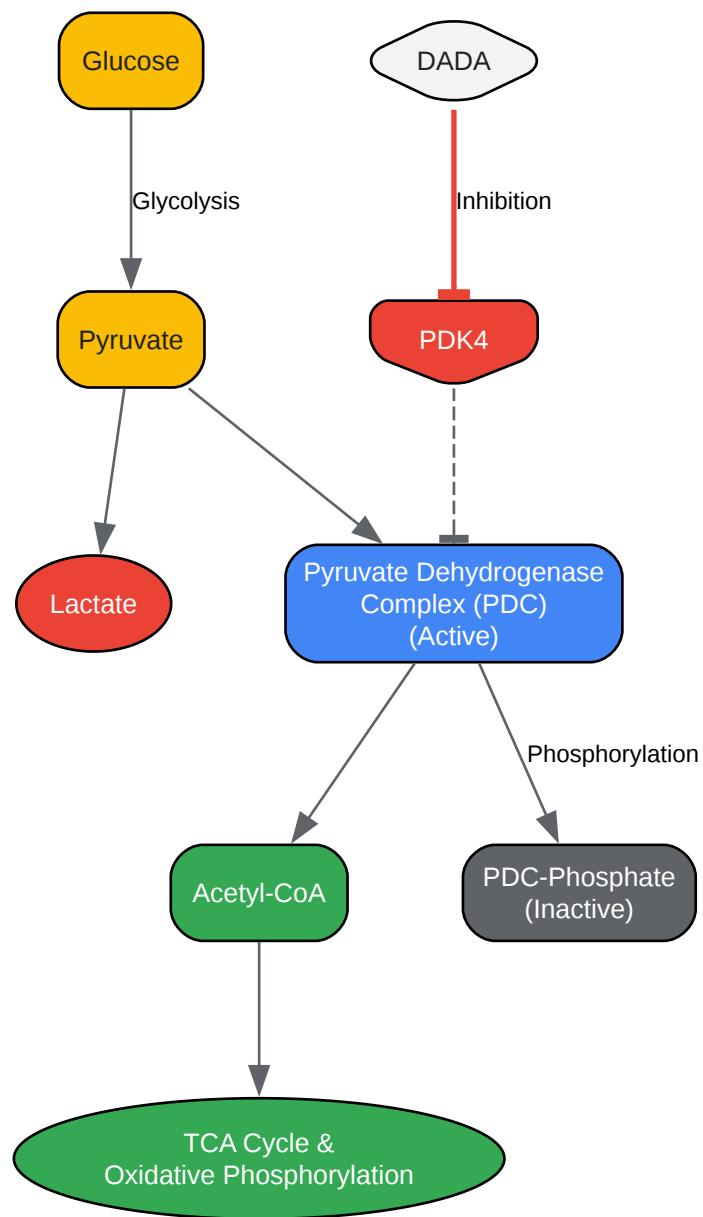
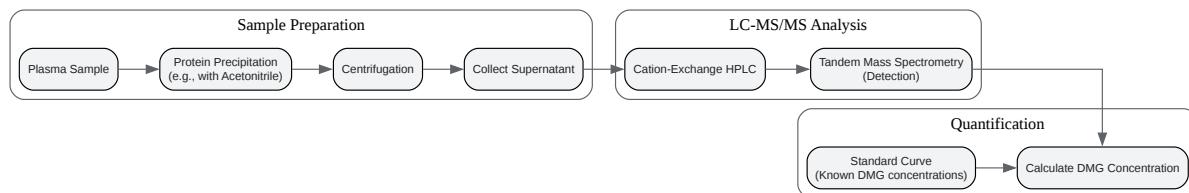
This technical guide addresses the core scientific concepts associated with the term "**sodium pangamate**" by focusing on its biochemically active and identifiable components, primarily Dimethylglycine (DMG) and Diisopropylamine Dichloroacetate (DADA). It aims to provide researchers, scientists, and drug development professionals with a clear understanding of the distinct metabolic pathways and mechanisms of action of these compounds, supported by available quantitative data, detailed experimental protocols, and pathway visualizations. Information regarding the originally claimed, but scientifically unsubstantiated, D-gluconodimethyl aminoacetic acid is noted for historical context, though a lack of verifiable data precludes a detailed biochemical analysis.^[2]

The Ambiguous Nature of "Sodium Pangamate"

To clarify the terminology for research purposes, the following diagram illustrates the relationship between the non-specific term "**Sodium Pangamate**" and its various, scientifically distinct components.







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References

- 1. Studies on the chemical identity and biological functions of pangamic acid - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Pangamic acid - Wikipedia [en.wikipedia.org]
- 3. To cite this document: BenchChem. [Deconstructing "Sodium Pangamate": A Technical Guide to its Biochemically Relevant Components]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b10753156#biochemical-pathways-involving-sodium-pangamate]

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